

developing a stability-indicating HPLC method for 4-Amino-3-nitrobenzophenone

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Compound of Interest

Compound Name: 4-Amino-3-nitrobenzophenone

CAS No.: 31431-19-3

Cat. No.: B196086

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An Application Note on the Development and Validation of a Stability-Indicating HPLC Method for **4-Amino-3-nitrobenzophenone**

Introduction

4-Amino-3-nitrobenzophenone is an organic aromatic compound that serves as a key intermediate in the synthesis of various heterocyclic ring systems, including benzimidazoles and imidazolopyridines.[1] It exists as a yellow to orange crystalline powder with a melting point of approximately 140-143°C.[1][2] The compound is sparingly soluble in water, with a reported solubility of 10 mg/L at 20°C.[1][3][4] Given its role in pharmaceutical synthesis, ensuring the purity and stability of **4-Amino-3-nitrobenzophenone** is critical.

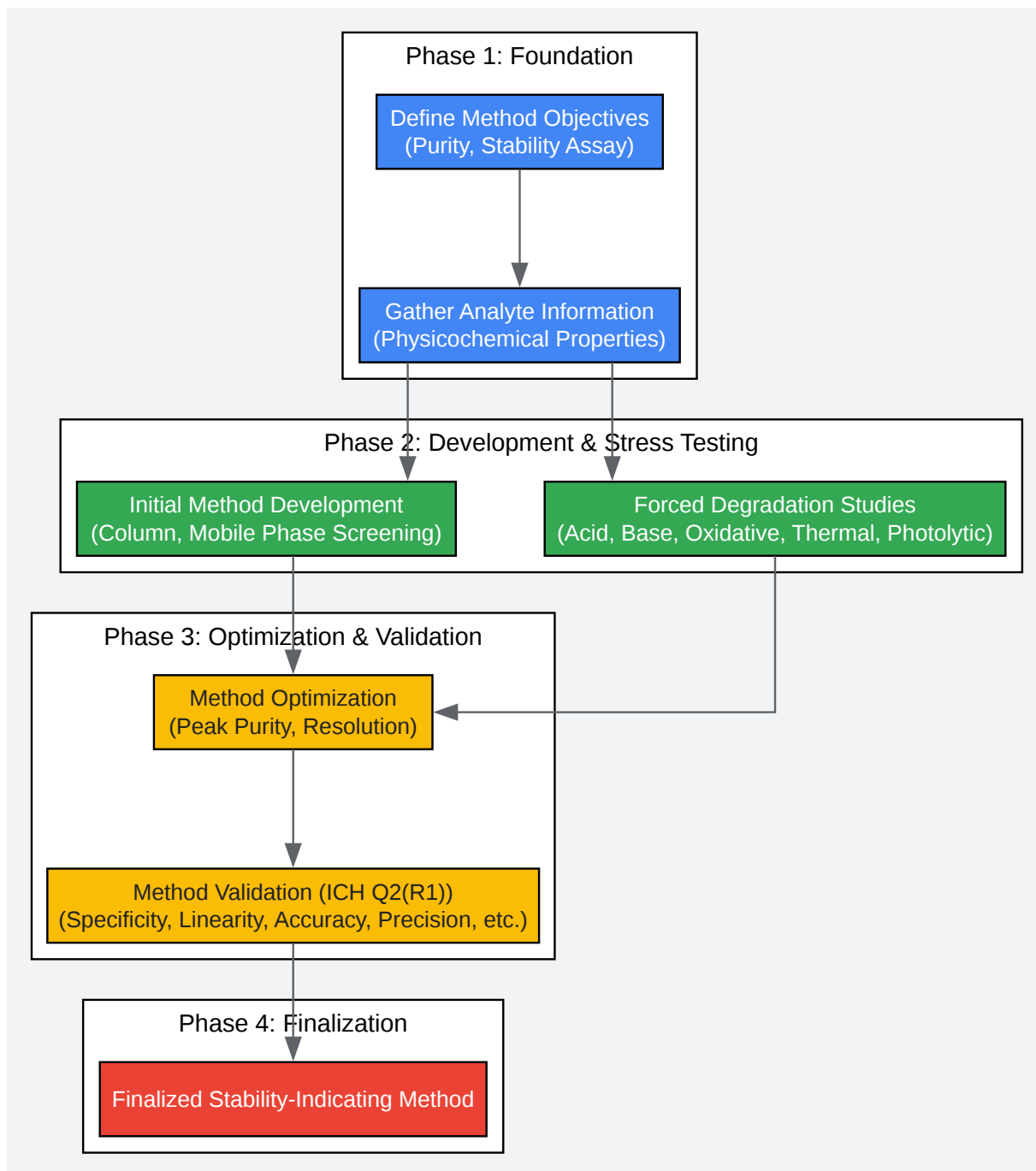
A stability-indicating analytical method is a validated quantitative procedure that can accurately measure the drug substance without interference from degradation products, process impurities, or other potential impurities.[5][6] The International Council for Harmonisation (ICH) guidelines mandate forced degradation studies to understand the stability profile of a drug substance and to develop and validate a stability-indicating method.[7][8] These studies involve

subjecting the substance to stress conditions such as acid and base hydrolysis, oxidation, heat, and light to accelerate its decomposition.[\[7\]](#)[\[9\]](#)

This application note details a systematic approach to developing and validating a stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for **4-Amino-3-nitrobenzophenone**, in accordance with ICH guidelines.[\[10\]](#)[\[11\]](#)

Experimental Workflow

The overall process for developing and validating the stability-indicating HPLC method is outlined in the workflow diagram below. This systematic approach ensures that the final method is robust, reliable, and fit for its intended purpose.



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Caption: Workflow for Stability-Indicating Method Development and Validation.

Materials and Reagents

- Reference Standard: **4-Amino-3-nitrobenzophenone** (purity > 99%)
- Solvents: Acetonitrile (HPLC grade), Methanol (HPLC grade)
- Reagents: Purified water (Milli-Q or equivalent), Hydrochloric acid (HCl, AR grade), Sodium hydroxide (NaOH, AR grade), Hydrogen peroxide (H₂O₂, 30%, AR grade), Ortho-phosphoric acid (AR grade).
- Mobile Phase Buffer: Phosphate buffer (pH 3.0), prepared by dissolving appropriate amount of potassium dihydrogen phosphate in water, adjusting pH with ortho-phosphoric acid, and filtering through a 0.45 µm membrane filter.

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis or Photodiode Array (PDA) detector is suitable for this method.

Parameter	Condition
Instrument	Agilent 1260 Infinity II LC System or equivalent
Column	Zorbax Eclipse Plus C18 (4.6 x 150 mm, 3.5 µm) or equivalent
Mobile Phase	A: Phosphate Buffer (pH 3.0) B: Acetonitrile
Gradient Program	Time (min)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 µL
Detection Wavelength	254 nm
Diluent	Acetonitrile:Water (50:50, v/v)

Table 1: Optimized Chromatographic Conditions

Experimental Protocols

Preparation of Solutions

- **Standard Stock Solution (1000 µg/mL):** Accurately weigh 25 mg of **4-Amino-3-nitrobenzophenone** reference standard and transfer it to a 25 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- **Working Standard Solution (100 µg/mL):** Pipette 2.5 mL of the Standard Stock Solution into a 25 mL volumetric flask and dilute to volume with the diluent.

Forced Degradation (Stress) Studies Protocol

Forced degradation studies are essential to demonstrate the specificity and stability-indicating nature of the method.^[7] A target degradation of 5-20% is generally considered optimal to ensure that the degradation products can be reliably detected.^[9]

- **Acid Hydrolysis:** Mix 5 mL of the stock solution with 5 mL of 0.1 M HCl. Heat the mixture at 60°C for 8 hours.^[12] After cooling, neutralize the solution with 0.1 M NaOH and dilute to a final concentration of 100 µg/mL with diluent.
- **Base Hydrolysis:** Mix 5 mL of the stock solution with 5 mL of 0.1 M NaOH. Keep the mixture at room temperature for 4 hours. Neutralize the solution with 0.1 M HCl and dilute to a final concentration of 100 µg/mL with diluent.
- **Oxidative Degradation:** Mix 5 mL of the stock solution with 5 mL of 3% H₂O₂.^{[9][12]} Keep the solution at room temperature for 24 hours, protected from light. Dilute to a final concentration of 100 µg/mL with diluent.
- **Thermal Degradation:** Expose the solid drug substance to dry heat in an oven at 80°C for 48 hours.^[7] After exposure, prepare a 100 µg/mL solution in the diluent.
- **Photolytic Degradation:** Expose a solution of the drug substance (100 µg/mL in diluent) to a light source providing UV and visible light, as specified by ICH Q1B guidelines (exposure of not less than 1.2 million lux hours and 200 watt hours/square meter).^[7] A control sample should be kept in the dark under the same conditions.

Method Validation Protocol

The developed method was validated according to ICH Q2(R1) guidelines for specificity, linearity, accuracy, precision, limit of detection (LOD), limit of quantitation (LOQ), and robustness.[\[11\]](#)[\[13\]](#)

- **Specificity:** The ability to assess the analyte in the presence of components like impurities and degradants.[\[10\]](#)[\[11\]](#) This is demonstrated by analyzing the stressed samples. The chromatograms of the stressed samples should show adequate separation of the main peak from any degradation product peaks. Peak purity analysis using a PDA detector is also performed.
- **Linearity:** The linearity of the method is assessed by analyzing five solutions ranging from 50% to 150% of the working concentration (50, 75, 100, 125, and 150 µg/mL). A calibration curve of peak area versus concentration is plotted, and the correlation coefficient (r^2) is determined.
- **Accuracy:** Accuracy is determined by the recovery of a known amount of analyte spiked into a placebo mixture. The study is performed at three concentration levels (80%, 100%, and 120%) in triplicate. The percentage recovery is calculated.
- **Precision:**
 - **Repeatability (Intra-day Precision):** Six replicate injections of the 100 µg/mL standard solution are performed on the same day, and the Relative Standard Deviation (%RSD) of the peak areas is calculated.
 - **Intermediate Precision (Inter-day Ruggedness):** The repeatability assay is performed by a different analyst on a different day using a different instrument to assess inter-day and inter-analyst variability.
- **Limit of Detection (LOD) and Limit of Quantitation (LOQ):** LOD and LOQ are calculated based on the standard deviation of the response and the slope of the calibration curve using the formulae: $LOD = 3.3 \times (\sigma/S)$ and $LOQ = 10 \times (\sigma/S)$, where σ is the standard deviation of the y-intercept of the regression line and S is the slope of the calibration curve.[\[14\]](#)

- **Robustness:** The reliability of the method is assessed by making small, deliberate variations in method parameters, such as flow rate (± 0.1 mL/min), column temperature ($\pm 2^\circ\text{C}$), and mobile phase pH (± 0.2 units). The effect on system suitability parameters is observed.[\[14\]](#)

Results and Data Summary

The following tables summarize the hypothetical data obtained from the method development and validation experiments.

Parameter	Result	Acceptance Criteria
Tailing Factor (T)	1.15	$T \leq 2.0$
Theoretical Plates (N)	8500	$N > 2000$
%RSD for 6 injections	0.45%	$\%RSD \leq 2.0\%$

Table 2: System Suitability Test Results

Stress Condition	No. of Degradants	% Degradation	Peak Purity	Resolution (Rs) of Main Peak
Acid Hydrolysis	2	12.5%	Pass	> 2.0
Base Hydrolysis	1	8.2%	Pass	> 2.0
Oxidative	3	15.8%	Pass	> 2.0
Thermal	1	5.5%	Pass	> 2.0
Photolytic	2	9.1%	Pass	> 2.0

Table 3:
Summary of
Forced
Degradation
Studies

Parameter	Result
Linearity Range	50 - 150 µg/mL
Regression Equation	$y = 25431x + 1205$
Correlation Coefficient (r^2)	0.9998

Table 4: Linearity Study Results

Spiked Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	% Recovery
80%	80.0	79.6	99.5%
100%	100.0	100.3	100.3%
120%	120.0	119.5	99.6%

Table 5: Accuracy
(Recovery) Study
Results

Precision Type	%RSD of Peak Area	Acceptance Criteria
Repeatability	0.52%	%RSD ≤ 2.0%
Intermediate Precision	0.78%	%RSD ≤ 2.0%

Table 6: Precision Study
Results

Parameter	Result (µg/mL)
Limit of Detection (LOD)	0.15
Limit of Quantitation (LOQ)	0.45

Table 7: LOD and LOQ Results

Parameter Varied	Variation	System Suitability	Result
Flow Rate	0.9 mL/min 1.1 mL/min	Tailing Factor, N	Within limits
Column Temperature	28°C 32°C	Tailing Factor, N	Within limits
Mobile Phase pH	2.8 3.2	Resolution (Rs)	Rs > 2.0

Table 8: Robustness
Study Results

Conclusion

A simple, specific, accurate, and precise stability-indicating RP-HPLC method has been developed and validated for the quantitative analysis of **4-Amino-3-nitrobenzophenone**. The method effectively separates the parent drug from its degradation products formed under various stress conditions, confirming its stability-indicating nature. The validation results demonstrate that the method is linear, accurate, precise, and robust, making it suitable for routine quality control and stability analysis of **4-Amino-3-nitrobenzophenone** in bulk drug manufacturing.

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